

Uniconazole Powder: A Comprehensive Technical Guide to its Physical and Chemical Properties

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Compound of Interest

Compound Name: Uniconazole

Cat. No.: B1683454

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Introduction

Uniconazole is a triazole-based plant growth retardant widely utilized in agriculture and horticulture to manage plant height and improve crop yields.^{[1][2][3]} Its mode of action involves the inhibition of gibberellin biosynthesis, a key hormone responsible for cell elongation.^{[4][5][6]} Furthermore, **uniconazole** has been shown to inhibit the catabolism of abscisic acid (ABA), a hormone involved in plant stress responses, thereby enhancing tolerance to environmental stressors.^{[7][8][9][10]} This technical guide provides an in-depth overview of the physical and chemical properties of **uniconazole** powder, detailed experimental protocols for their determination, and a visualization of its key signaling pathways.

Core Physical and Chemical Properties

The following tables summarize the key physical and chemical properties of **uniconazole** powder, compiled from various technical and scientific sources.

Table 1: Physical Properties of Uniconazole Powder

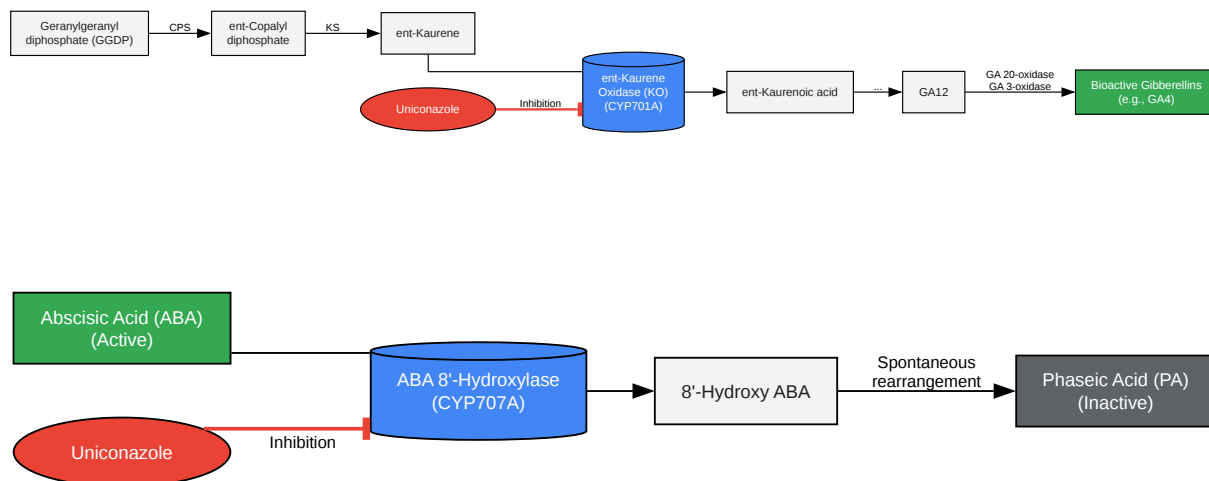
Property	Value	References
Appearance	White to light brown crystalline solid/powder	[1] [2] [3] [11]
Melting Point	147 - 164 °C	[1] [2] [4] [11] [12]
Boiling Point	~474.6 °C at 760 mmHg	[2] [3] [13]
Density	~1.28 g/mL	[1] [14]
Vapor Pressure	8.9 mPa (at 20 °C)	[8] [12]
Solubility in Water	8.41 mg/L (at 25 °C)	[1] [2] [3] [14]
Solubility in Organic Solvents	Methanol: 88 g/kg	[2] [3] [13]
Hexane: 0.3 g/kg	[2] [3] [13]	
Xylene: 7 g/kg	[2] [3] [13]	
Ethanol, DMSO, Dimethylformamide: ~30 mg/mL	[7]	
Chloroform: 10.9 % w/w	[14]	
Acetone: Soluble	[2]	

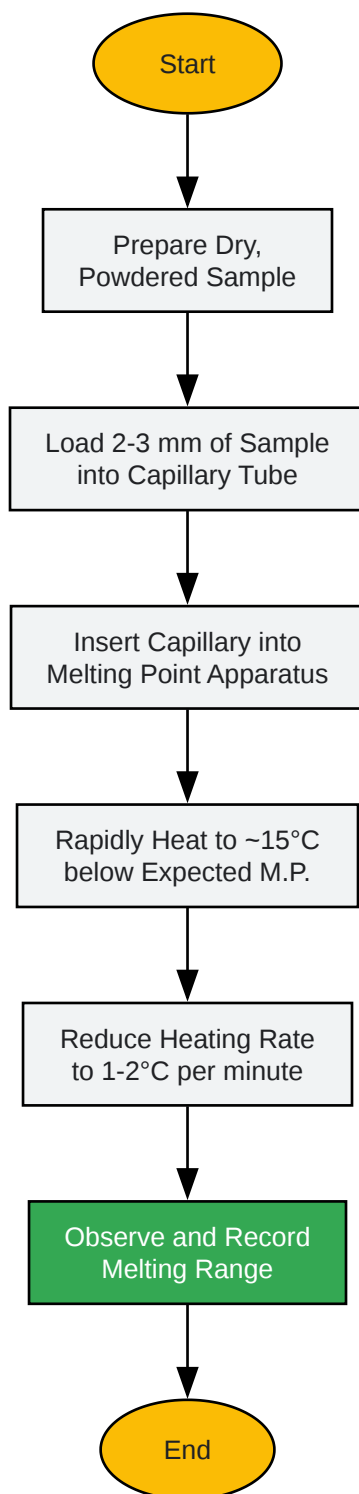
Table 2: Chemical Properties of Uniconazole Powder

Property	Value	References
Chemical Name (IUPAC)	(E)-1-(4-chlorophenyl)-4,4-dimethyl-2-(1,2,4-triazol-1-yl)pent-1-en-3-ol	[1] [11] [15]
Molecular Formula	C ₁₅ H ₁₈ ClN ₃ O	[1] [15] [16]
Molecular Weight	291.78 g/mol	[1] [11] [16]
CAS Number	83657-22-1	[1] [11] [15] [16]
Octanol-Water Partition Coefficient (Log P)	3.77 - 3.84	[8] [14]
pKa	~13.07	[8] [17]
Stability	Stable for ≥ 4 years at -20°C. Stable below 40°C and does not decompose in various solvents and acid, neutral, and alkaline aqueous solutions. [4] [7] [18]	
Purity	≥95% to ≥98% (Technical Grade)	[11] [16]

Signaling Pathway Diagrams

Uniconazole primarily functions by interfering with two critical plant hormone pathways: gibberellin (GA) biosynthesis and abscisic acid (ABA) catabolism.





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